

An In-depth Technical Guide to the Physical Properties of Dipropyl Sulfoxide

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Compound of Interest

Compound Name: *Dipropyl sulfoxide*

CAS No.: *4253-91-2*

Cat. No.: *B1221221*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipropyl sulfoxide, a member of the sulfoxide family of organosulfur compounds, is a colorless liquid characterized by the presence of a sulfinyl functional group bonded to two propyl groups. While its lower homologue, dimethyl sulfoxide (DMSO), is a widely recognized and extensively utilized polar aprotic solvent in both industrial and pharmaceutical settings, **dipropyl sulfoxide** presents its own unique set of physical and chemical characteristics.^{[1][2]} This technical guide provides a comprehensive overview of the core physical properties of **dipropyl sulfoxide**, offering insights into its molecular structure, experimental determination of its physical constants, and its relevance in the fields of chemical synthesis and drug development. Understanding these properties is paramount for its effective and safe application in a laboratory and industrial context.

Molecular Structure and Bonding of the Sulfoxide Functional Group

The defining feature of **dipropyl sulfoxide** is the sulfinyl group ($>S=O$), which imparts a polar nature to the molecule. The sulfur-oxygen bond is a hybrid of a dative bond and a polarized double bond, resulting in a significant dipole moment with the negative charge centered on the oxygen atom. The sulfur atom in a sulfoxide is pyramidal, with the sum of the angles around the sulfur atom being approximately 306° . This geometry, along with the presence of a lone pair of electrons on the sulfur, gives rise to chirality in sulfoxides with two different alkyl or aryl substituents.

Caption: Chemical structure of **dipropyl sulfoxide**.

Core Physical Properties

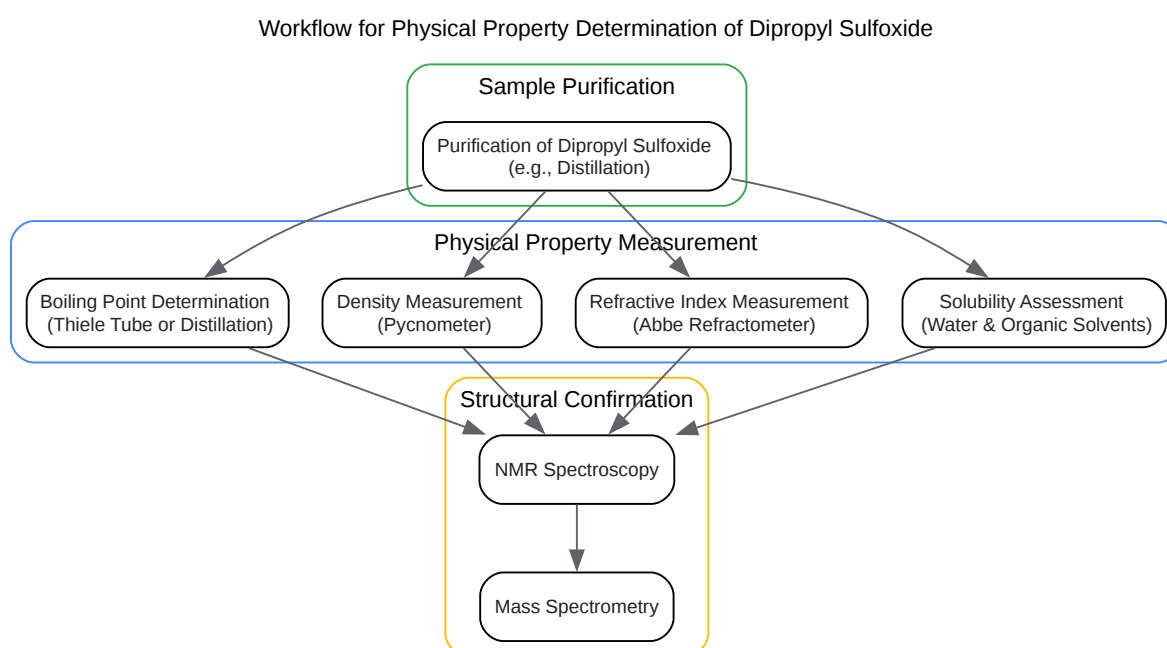
The physical properties of **dipropyl sulfoxide** are crucial for its handling, application in synthesis, and potential use in formulations. The following table summarizes the key physical constants reported in the literature. It is important to note that variations in reported values can arise from differences in experimental conditions (e.g., temperature, pressure) and the purity of the sample.^[3]

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ OS	[1]
Molecular Weight	134.24 g/mol	[1]
Appearance	Colorless liquid	
Boiling Point	201-202 °C @ 760 mmHg	
243.9 °C @ 760 mmHg	[4]	
Melting Point	24.75 °C (297.9 K)	[5]
Density	0.979 g/cm ³	[4]
Refractive Index (n _D ²⁰)	1.474	
Solubility	Log ₁₀ (Water Solubility in mol/L): -0.97	[5]
LogP (octanol/water): 1.555	[5]	

Experimental Determination of Physical Properties

Accurate determination of physical properties is essential for compound characterization and quality control. The following sections outline the principles and general procedures for measuring the key physical constants of liquid compounds like **dipropyl sulfoxide**.

Workflow for Physical Property Determination



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Caption: A generalized workflow for the experimental determination of the physical properties of **dipropyl sulfoxide**.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For high-boiling liquids like **dipropyl sulfoxide**, the Thiele

tube method provides a convenient and accurate means of determination.[6]

Protocol:

- **Sample Preparation:** Place a small amount (1-2 mL) of **dipropyl sulfoxide** into a small test tube.
- **Capillary Tube Insertion:** Invert a capillary tube (sealed at one end) and place it into the test tube containing the sample.
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band or a wire. The bulb of the thermometer should be level with the sample.
- **Heating:** Immerse the assembly in a Thiele tube containing a high-boiling liquid (e.g., mineral oil or silicone oil). Heat the side arm of the Thiele tube gently with a Bunsen burner or a heating mantle.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the inverted capillary tube.
- **Measurement:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[7]

Density Measurement (Pycnometer Method)

Density is an intrinsic property of a substance, defined as its mass per unit volume. The pycnometer method is a precise technique for determining the density of liquids.[8]

Protocol:

- **Pycnometer Preparation:** Thoroughly clean and dry a pycnometer of a known volume.
- **Weighing the Empty Pycnometer:** Accurately weigh the empty and dry pycnometer.
- **Filling the Pycnometer:** Fill the pycnometer with **dipropyl sulfoxide**, ensuring no air bubbles are trapped. Insert the stopper, allowing excess liquid to be expelled through the capillary.

- **Thermostating:** Place the filled pycnometer in a constant temperature water bath until it reaches thermal equilibrium (typically 20°C or 25°C).
- **Final Weighing:** Carefully dry the outside of the pycnometer and weigh it again.
- **Calculation:** The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.^[9]

Refractive Index Measurement (Abbe Refractometer)

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a characteristic property that can be used for identification and purity assessment.^{[10][11]}

Protocol:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid of known refractive index (e.g., distilled water).
- **Sample Application:** Place a few drops of **dipropyl sulfoxide** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to spread into a thin film. Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs.
- **Reading:** Read the refractive index value from the instrument's scale. Ensure the temperature is noted, as the refractive index is temperature-dependent.

Solubility Assessment

Understanding the solubility of **dipropyl sulfoxide** in various solvents is crucial for its application in synthesis and formulations. A qualitative assessment can be performed as follows:

Protocol:

- **Solvent Selection:** Choose a range of solvents with varying polarities, including water, ethanol, acetone, and a nonpolar solvent like hexane.
- **Test Procedure:** In a series of small test tubes, add approximately 1 mL of each solvent.
- **Sample Addition:** Add a few drops of **dipropyl sulfoxide** to each test tube.
- **Observation:** Agitate the mixture and observe whether the **dipropyl sulfoxide** dissolves completely (miscible), forms a separate layer (immiscible), or is partially soluble.[\[12\]](#)[\[13\]](#)

Applications in Research and Drug Development

While not as ubiquitous as DMSO, **dipropyl sulfoxide** and other sulfoxides have found niche applications in medicinal chemistry and drug development.

- **Solvent Properties:** Like DMSO, **dipropyl sulfoxide** is a polar aprotic solvent, capable of dissolving a range of polar and nonpolar compounds.[\[2\]](#)[\[14\]](#)[\[15\]](#) Its higher boiling point can be advantageous in reactions requiring elevated temperatures.
- **Enhancing Bioavailability:** One notable application is its use in pharmaceutical formulations to improve the solubility and bioavailability of active pharmaceutical ingredients (APIs). For instance, **dipropyl sulfoxide** can react with testosterone decanoate to form a more soluble sulfoxide derivative.[\[1\]](#)
- **Cryoprotectant Potential:** Sulfoxides, in general, are known to act as cryoprotectants by disrupting the hydrogen-bonding network of water and inhibiting the formation of ice crystals that can damage cells during freezing.[\[3\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) This property is vital for the long-term storage of biological samples.
- **Synthetic Intermediate:** The sulfoxide group can be a key functional group in the synthesis of various pharmaceutical compounds and can be a precursor for the synthesis of other sulfur-containing molecules.[\[5\]](#)

Safety, Handling, and Storage

Dipropyl sulfoxide should be handled with appropriate safety precautions in a well-ventilated laboratory environment.

- Personal Protective Equipment (PPE): Wear safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water. Avoid inhalation of vapors.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents. Keep the container tightly sealed.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Conclusion

Dipropyl sulfoxide is a versatile organosulfur compound with a unique set of physical properties that make it a compound of interest for researchers and professionals in drug development. Its polar aprotic nature, coupled with its potential to enhance the bioavailability of other compounds and act as a cryoprotectant, underscores its utility. A thorough understanding of its physical characteristics and the experimental methods for their determination is fundamental to unlocking its full potential in scientific and pharmaceutical applications.

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